

AdBrettPhos: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: AdBrettPhos

Cat. No.: B1526875

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Introduction

AdBrettPhos, with the IUPAC name 2-(Di-1-adamantylphosphino)-3,6-dimethoxy-2',4',6'-triisopropyl-1,1'-biphenyl, is a highly effective and sterically demanding biaryl monophosphine ligand.^[1] Developed by the Buchwald group, it has become an invaluable tool in modern synthetic organic chemistry, particularly in palladium-catalyzed cross-coupling reactions. Its bulky di-adamantylphosphino group and substituted biphenyl backbone create a unique steric and electronic environment around the palladium center, leading to high catalytic activity and selectivity in a variety of transformations.^[2] This technical guide provides an in-depth overview of the physical and chemical properties of **AdBrettPhos**, along with a generalized experimental protocol for its application in cross-coupling reactions and a visualization of the catalytic cycle.

Core Physical and Chemical Properties

AdBrettPhos is a white to off-white solid, typically in powder or crystalline form.^[3] It is known for its stability under air and moisture, which simplifies its handling and storage. Furthermore, it exhibits good solubility in common organic solvents used in catalysis.

Physical Properties of AdBrettPhos

Property	Value	Reference(s)
Molecular Formula	C43H61O2P	[4]
Molecular Weight	640.92 g/mol	[3]
Appearance	Solid	[3]
Melting Point	231-235 °C	[3]
CAS Number	1160861-59-5	[3]

Chemical Properties of AdBrettPhos

Property	Description	Reference(s)
Functional Group	Phosphine	[3]
Stability	Air, moisture, and thermally stable	
Solubility	Good solubility in common organic solvents	
Reactivity	Acts as a ligand for transition metals, particularly palladium, to form highly active catalysts.	

Spectroscopic Data

Detailed experimental spectra for **AdBrettPhos** are not widely available in the public domain. However, based on its structure, the following characteristic signals would be expected in its NMR and IR spectra.

- ¹H NMR:** The spectrum would be complex, showing signals for the aromatic protons of the biphenyl backbone, the methoxy groups, the isopropyl groups, and the adamantyl groups.
- ¹³C NMR:** The spectrum would exhibit a large number of signals corresponding to the 43 carbon atoms in the molecule, including those of the biphenyl core, methoxy, isopropyl, and adamantyl moieties.

- ^{31}P NMR: A single signal is expected in the proton-decoupled ^{31}P NMR spectrum, characteristic of a trialkylphosphine. The chemical shift would be influenced by the bulky adamantyl groups.
- IR Spectroscopy: The IR spectrum would show characteristic absorption bands for C-H stretching of the aromatic and aliphatic groups, C=C stretching of the aromatic rings, and C-O stretching of the methoxy groups.

Applications in Catalysis

AdBrettPhos is a versatile ligand widely employed in a range of palladium-catalyzed cross-coupling reactions. Its steric bulk and electron-rich nature make it particularly effective for challenging transformations. Some of the key applications include:

- Buchwald-Hartwig Amination: Formation of C-N bonds by coupling aryl halides or triflates with amines.^{[5][6]} **AdBrettPhos** is particularly effective for the monoarylation of primary amines.^[2]
- Suzuki-Miyaura Coupling: Formation of C-C bonds by coupling aryl halides or triflates with boronic acids or their derivatives.
- Heck Reaction: Formation of C-C bonds by coupling aryl halides with alkenes.
- Other Cross-Coupling Reactions: **AdBrettPhos** has also been successfully applied in Negishi, Sonogashira, Hiyama, and Stille couplings.

Experimental Protocols

The following is a generalized experimental protocol for a Buchwald-Hartwig amination reaction using **AdBrettPhos**. It is important to note that reaction conditions such as temperature, reaction time, and the choice of base and solvent may need to be optimized for specific substrates.

General Procedure for Buchwald-Hartwig Amination of an Aryl Halide

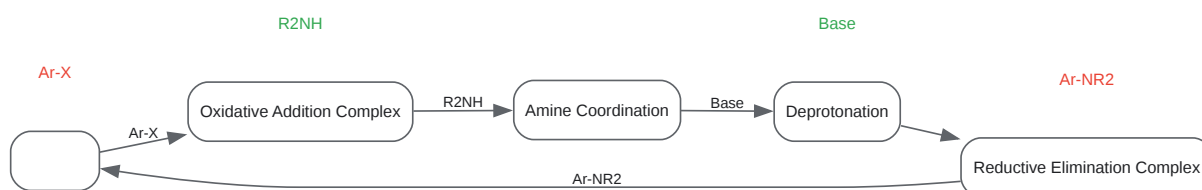
- Reaction Setup: In a glovebox, an oven-dried reaction vessel is charged with a palladium precatalyst (e.g., $\text{Pd}_2(\text{dba})_3$ or a dedicated **AdBrettPhos**-ligated precatalyst), **AdBrettPhos**

ligand, and a suitable base (e.g., sodium tert-butoxide, potassium phosphate). The vessel is sealed, removed from the glovebox, and placed under an inert atmosphere (e.g., argon or nitrogen).

- **Addition of Reagents:** The aryl halide, amine, and an anhydrous solvent (e.g., toluene or dioxane) are added to the reaction vessel via syringe.
- **Reaction Conditions:** The reaction mixture is heated to the desired temperature (typically between 80-110 °C) and stirred for the required time (typically 2-24 hours). The progress of the reaction is monitored by a suitable analytical technique (e.g., TLC, GC, or LC-MS).
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature and quenched with water. The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over a drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate), filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by a suitable method, such as flash column chromatography on silica gel, to afford the desired arylamine.

Catalytic Cycle and Visualization

The catalytic cycle for palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination, generally proceeds through a series of well-defined steps. The **AdBrettPhos** ligand plays a crucial role in facilitating these steps by stabilizing the palladium center and promoting the desired bond-forming events.



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References

- 1. analyticalscience.wiley.com [analyticalscience.wiley.com]
- 2. A Highly Active Catalyst for Pd-Catalyzed Amination Reactions: Cross-Coupling Reactions Using Aryl Mesylates and the Highly Selective Monoarylation of Primary Amines Using Aryl Chlorides [organic-chemistry.org]
- 3. 95%, solid | Sigma-Aldrich [sigmaaldrich.com]
- 4. AdBrettPhos | C43H61O2P | CID 60144828 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Buchwald-Hartwig Cross Coupling Reaction [organic-chemistry.org]
- 6. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
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